

# An In-depth Technical Guide to Glycol Dimercaptoacetate: Chemical Properties, Structure, and Applications

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## Compound of Interest

Compound Name: Glycol dimercaptoacetate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and analysis of **glycol dimercaptoacetate**. It is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and other advanced scientific fields where this versatile molecule finds application.

## Chemical Identity and Structure

**Glycol dimercaptoacetate**, also known by its IUPAC name 2-(2-sulfanylacetyl)oxyethyl 2-sulfanylacetate, is a diester of ethylene glycol and thioglycolic acid.[1][2] It is a bifunctional molecule containing two thiol (-SH) groups and two ester linkages, which impart its characteristic reactivity.[3]

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	123-81-9[2]
IUPAC Name	2-(2-sulfanylacetyl)oxyethyl 2-sulfanylacetate[1]
Molecular Formula	C6H10O4S2[2]
SMILES	C(COC(=O)CS)OC(=O)CS[1]
InChI	InChI=1S/C6H10O4S2/c7-5(3-11)9-1-2-10-6(8)4-12/h11-12H,1-4H2[1]
Synonyms	Ethylene glycol bis(mercaptoacetate), Ethylene glycol dithioglycolate, GDMA[1][4]

Below is a diagram illustrating the chemical structure of **Glycol Dimercaptoacetate**.

Caption: Chemical structure of **Glycol Dimercaptoacetate**.

## Physicochemical Properties

**Glycol dimercaptoacetate** is a colorless to pale yellow liquid with a characteristic thiol odor.[3]  
[5] It is poorly soluble in water but miscible with alcohols and other organic solvents.[6][7]

Table 2: Physicochemical Properties of **Glycol Dimercaptoacetate**

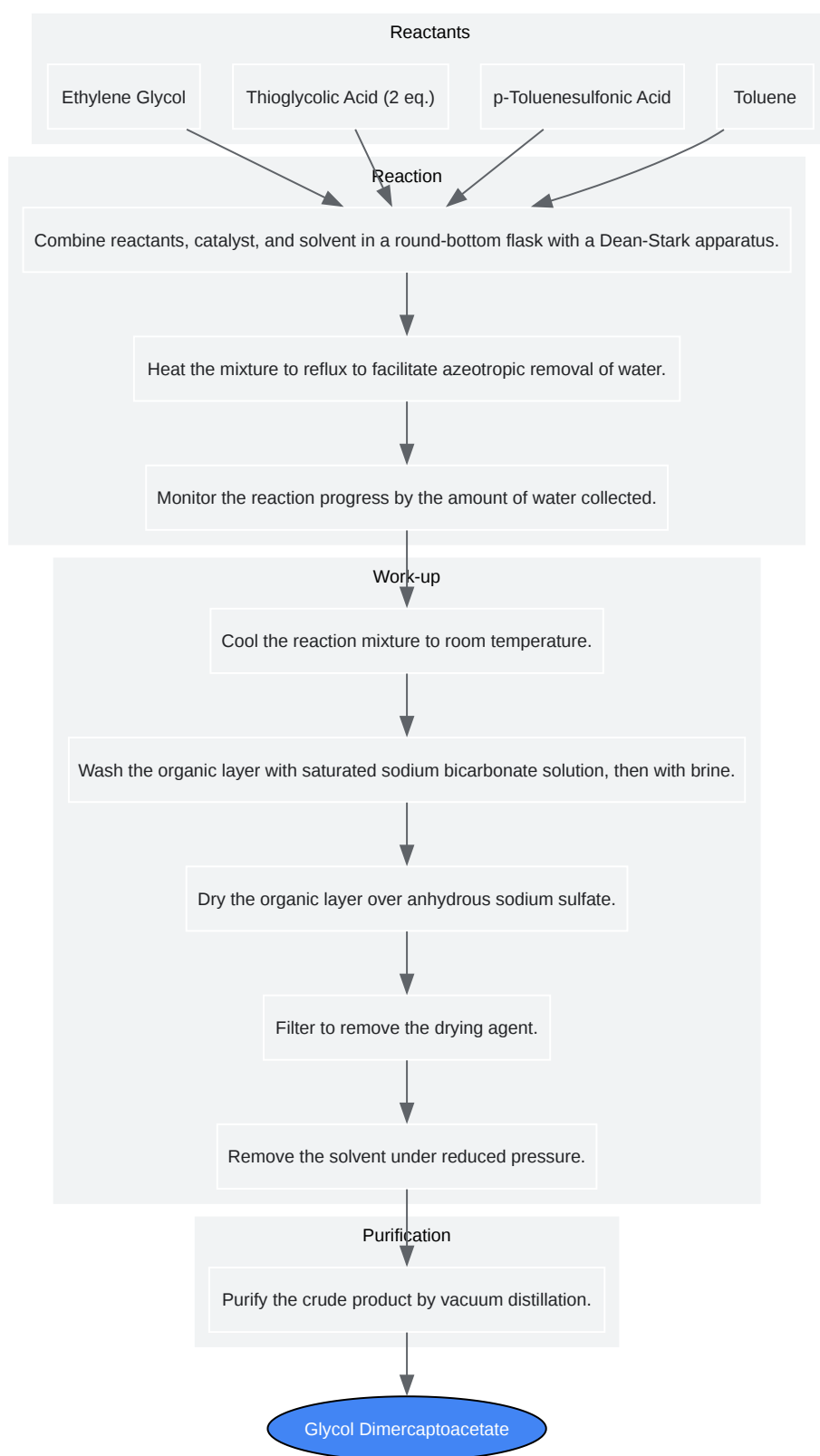
Property	Value	Reference(s)
Molecular Weight	210.27 g/mol	[4]
Boiling Point	137-139 °C at 2 mmHg	[2][6]
Melting Point	Not available	
Density	1.313 g/mL at 25 °C	[2][6]
Refractive Index (n <sub>20/D</sub> )	1.522	[2]
Flash Point	>110 °C (>230 °F)	[2]
Vapor Pressure	0.62 Pa at 25 °C	[4]
Solubility in Water	20 g/L at 20 °C	[6][7]
logP	0.6	[2]

## Experimental Protocols

### Synthesis: Esterification of Ethylene Glycol with Thioglycolic Acid

**Glycol dimercaptoacetate** is synthesized via the Fischer esterification of ethylene glycol with two equivalents of thioglycolic acid, typically in the presence of an acid catalyst and a solvent that allows for the azeotropic removal of water to drive the reaction to completion.[6]

Experimental Workflow for Synthesis



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Caption: General workflow for the synthesis of **glycol dimercaptoacetate**.

#### Detailed Protocol:

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stirrer and a Dean-Stark apparatus, add ethylene glycol (1.0 equivalent), thioglycolic acid (2.0-2.2 equivalents), a catalytic amount of an acid catalyst such as p-toluenesulfonic acid, and a suitable solvent like toluene.
- **Esterification:** Heat the mixture to reflux. The water produced during the esterification will be removed as an azeotrope with toluene and collected in the Dean-Stark trap.
- **Monitoring:** Continue the reaction until the theoretical amount of water has been collected, indicating the completion of the reaction.
- **Work-up:** After cooling the reaction mixture to room temperature, transfer it to a separatory funnel. Wash the organic layer sequentially with a saturated aqueous solution of sodium bicarbonate to neutralize the acid catalyst, followed by water and then brine.
- **Drying and Concentration:** Dry the organic layer over an anhydrous drying agent like sodium sulfate or magnesium sulfate. Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator to obtain the crude product.

## Purification: Vacuum Distillation

The crude **glycol dimercaptoacetate** is typically purified by vacuum distillation to remove any unreacted starting materials and byproducts.<sup>[8]</sup>

#### Detailed Protocol:

- **Apparatus Setup:** Assemble a vacuum distillation apparatus.
- **Distillation:** Heat the crude product under reduced pressure. Collect the fraction that distills at the boiling point of **glycol dimercaptoacetate** (137-139 °C at 2 mmHg).<sup>[2]</sup>

## Analytical Data

## Spectroscopic Data

The structure of **glycol dimercaptoacetate** can be confirmed using various spectroscopic techniques.

Table 3: Spectroscopic Data of **Glycol Dimercaptoacetate**

Technique	Key Features and Assignments	Reference(s)
$^1\text{H}$ NMR	The spectrum is expected to show a singlet for the ethylene protons ( $\text{O-CH}_2\text{-CH}_2\text{-O}$ ) and a doublet and a triplet for the methylene ( $\text{S-CH}_2$ ) and thiol ( $\text{SH}$ ) protons of the mercaptoacetate groups, respectively.	[7][9]
$^{13}\text{C}$ NMR	The spectrum will show distinct signals for the carbonyl carbon ( $\text{C=O}$ ), the ethylene carbons ( $\text{O-CH}_2\text{-CH}_2\text{-O}$ ), and the methylene carbon of the mercaptoacetate group ( $\text{S-CH}_2$ ).	[9]
FT-IR ( $\text{cm}^{-1}$ )	Strong $\text{C=O}$ stretching absorption around $1730\text{-}1750\text{ cm}^{-1}$ (ester), $\text{C-O}$ stretching in the $1250\text{-}1000\text{ cm}^{-1}$ region, and a weak $\text{S-H}$ stretching band around $2550\text{ cm}^{-1}$ . [6][9]	
Mass Spectrometry	The mass spectrum will show the molecular ion peak ( $\text{M}^+$ ) and characteristic fragmentation patterns resulting from the cleavage of the ester and thioester bonds. [10]	

## Applications in Drug Development and Research

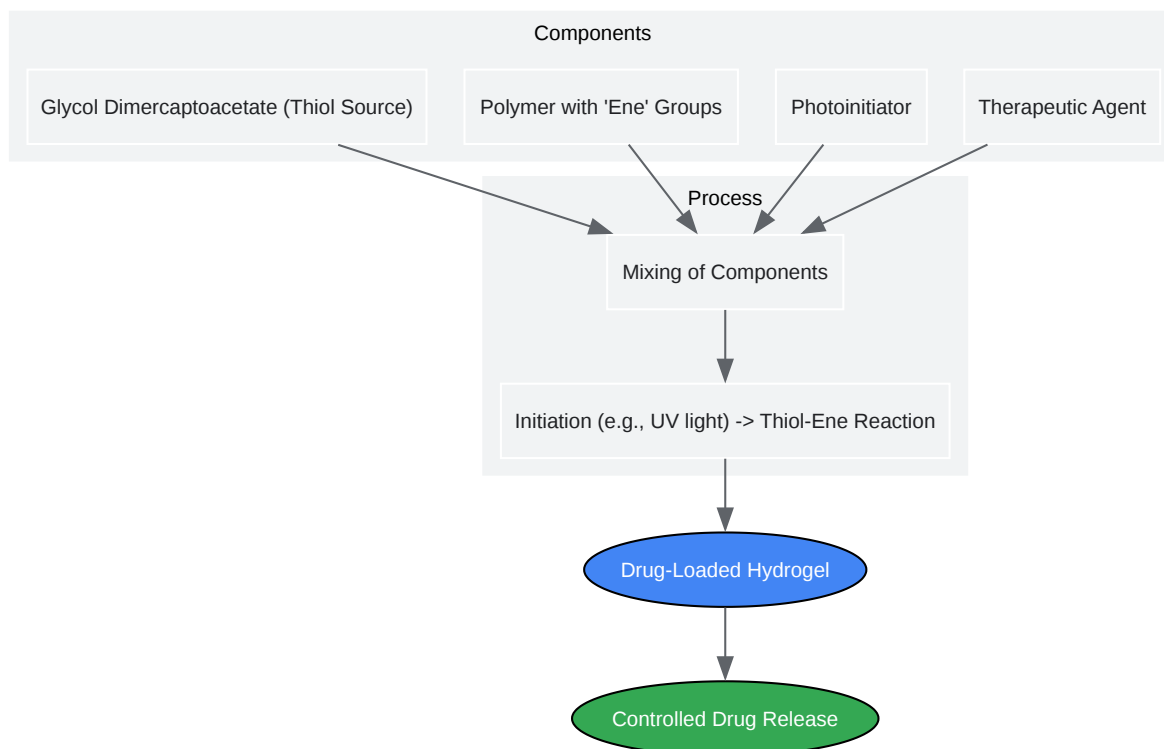
The unique chemical structure of **glycol dimercaptoacetate**, with its two reactive thiol groups, makes it a valuable tool in drug development and various research applications.

### Crosslinking Agent for Hydrogel Formation

**Glycol dimercaptoacetate** is widely used as a crosslinking agent in the formation of hydrogels, particularly through thiol-ene click chemistry.<sup>[11][12]</sup> These hydrogels are extensively investigated for controlled drug delivery applications. The thiol groups of **glycol dimercaptoacetate** can readily react with polymers containing "ene" functional groups (e.g., vinyl or allyl groups) in the presence of a photoinitiator and UV light, or via a Michael addition reaction.<sup>[11][13]</sup>

The resulting hydrogel network can encapsulate therapeutic agents, which are then released in a controlled manner as the hydrogel swells or degrades. The density of the crosslinking, which can be controlled by the concentration of **glycol dimercaptoacetate**, influences the mesh size of the hydrogel and, consequently, the release rate of the encapsulated drug.<sup>[14][15]</sup>

Logical Relationship of Thiol-Ene Hydrogel Formation



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Caption: Thiol-ene click chemistry for drug-loaded hydrogel formation.

## Chelating Agent

The thiol groups in **glycol dimercaptoacetate** can act as effective chelating agents for heavy metal ions.[2] This property is relevant in the development of treatments for heavy metal poisoning, where the molecule can bind to toxic metals, facilitating their removal from the body. [2]

## Other Applications

Beyond drug development, **glycol dimercaptoacetate** is used in the synthesis of polymers and as a curing agent for epoxy resins.[6] Its antioxidant properties also make it a useful stabilizer in various formulations.[3]



## Safety and Handling

**Glycol dimercaptoacetate** is harmful if swallowed, and can cause skin and serious eye irritation.[2] It has a strong, unpleasant odor characteristic of thiols.[3] Appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood to avoid inhalation of vapors.[16]

## Conclusion

**Glycol dimercaptoacetate** is a versatile chemical with a rich chemistry stemming from its dual thiol and ester functionalities. Its role as a crosslinking agent in the formation of hydrogels for controlled drug release is of significant interest to the drug development community. The information provided in this technical guide serves as a comprehensive resource for scientists and researchers working with or considering the use of this important molecule.

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## References

- 1. Preparation of Biodegradable Polyethylene Glycol Dimethacrylate Hydrogels via Thiol-ene Chemistry [mdpi.com]
- 2. polymer.bocsci.com [polymer.bocsci.com]
- 3. polysciences.com [polysciences.com]
- 4. Glycol dimercaptoacetate | 123-81-9 [amp.chemicalbook.com]
- 5. CAS 123-81-9: Glycol dimercaptoacetate | CymitQuimica [cymitquimica.com]
- 6. researchgate.net [researchgate.net]
- 7. scs.illinois.edu [scs.illinois.edu]
- 8. sae.org [sae.org]
- 9. Ethylene di(S-thioacetate) | C6H10O4S2 | CID 61059 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 10. youtube.com [youtube.com]
- 11. kinampark.com [kinampark.com]
- 12. PEG hydrogels formed by thiol-ene photo-click chemistry and their effect on the formation and recovery of insulin-secreting cell spheroids - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. Effects of the poly(ethylene glycol) hydrogel crosslinking mechanism on protein release - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Recent advances in crosslinking chemistry of biomimetic poly(ethylene glycol) hydrogels - PMC [pmc.ncbi.nlm.nih.gov]
- 16. chembk.com [chembk.com]
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